

Application Note: Pemetrexed-13C5 Disodium Salt Preparation and Storage

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Compound of Interest

Compound Name: Pemetrexed-13C5 Disodium Salt

Cat. No.: B1162069

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Introduction & Scope

Pemetrexed-13C5 Disodium Salt is the stable isotope-labeled analog of Pemetrexed (Alimta), a multi-targeted antifolate antineoplastic agent. It functions as a critical Internal Standard (IS) in quantitative LC-MS/MS bioanalysis. By incorporating five Carbon-13 atoms (

), this compound provides a mass shift of +5 Da relative to the analyte, allowing for precise co-elution and compensation for matrix effects, extraction efficiency, and ionization variability.

This guide addresses the specific physicochemical challenges of Pemetrexed salts—specifically their pH-dependent solubility and susceptibility to oxidative degradation—to ensure the integrity of your analytical standards.

Physicochemical Profile

Property	Specification
Compound Name	Pemetrexed-13C5 Disodium Salt (Hydrate)
Role	Internal Standard (IS) for LC-MS/MS
Solubility	Water: Soluble (>50 mg/mL); DMSO: Poor/Insoluble (Salt form); Ethanol: Insoluble
pH Stability Range	pH 6.5 – 8.5 (Critical for solution stability)
pKa	pKa1 ~3.3 (COOH), pKa2 ~4.6 (COOH) - Polyglutamation sites
Degradation Pathways	Oxidative coupling (formation of dimers), Acidic hydrolysis
Appearance	White to light yellow/green-yellow crystalline solid
Hygroscopicity	Hygroscopic (Protect from moisture)

Critical Preparation Protocol

Scientific Rationale: The "Solubility & Stability" Matrix

Pemetrexed Disodium is a salt of a weak acid. In its salt form, it is highly water-soluble. However, acidification (pH < 6.0) protonates the carboxyl groups, converting the salt back to the free acid, which is significantly less soluble and prone to precipitation. Furthermore, the pyrrolopyrimidine scaffold is susceptible to oxidation, leading to a color change (browning) and loss of potency.

Key Directive: Avoid dissolving the disodium salt in acidic organic solvents (e.g., 0.1% Formic Acid in MeOH) for stock storage. Use neutral aqueous buffers.

Stock Solution Preparation (1.0 mg/mL)

Materials:

- **Pemetrexed-13C5 Disodium Salt (Solid)**

- Solvent: Sterile Water for Injection or Phosphate Buffered Saline (PBS), pH 7.4.
- Container: Amber glass vial (silanized preferred).
- Inert Gas: Nitrogen () or Argon.

Protocol:

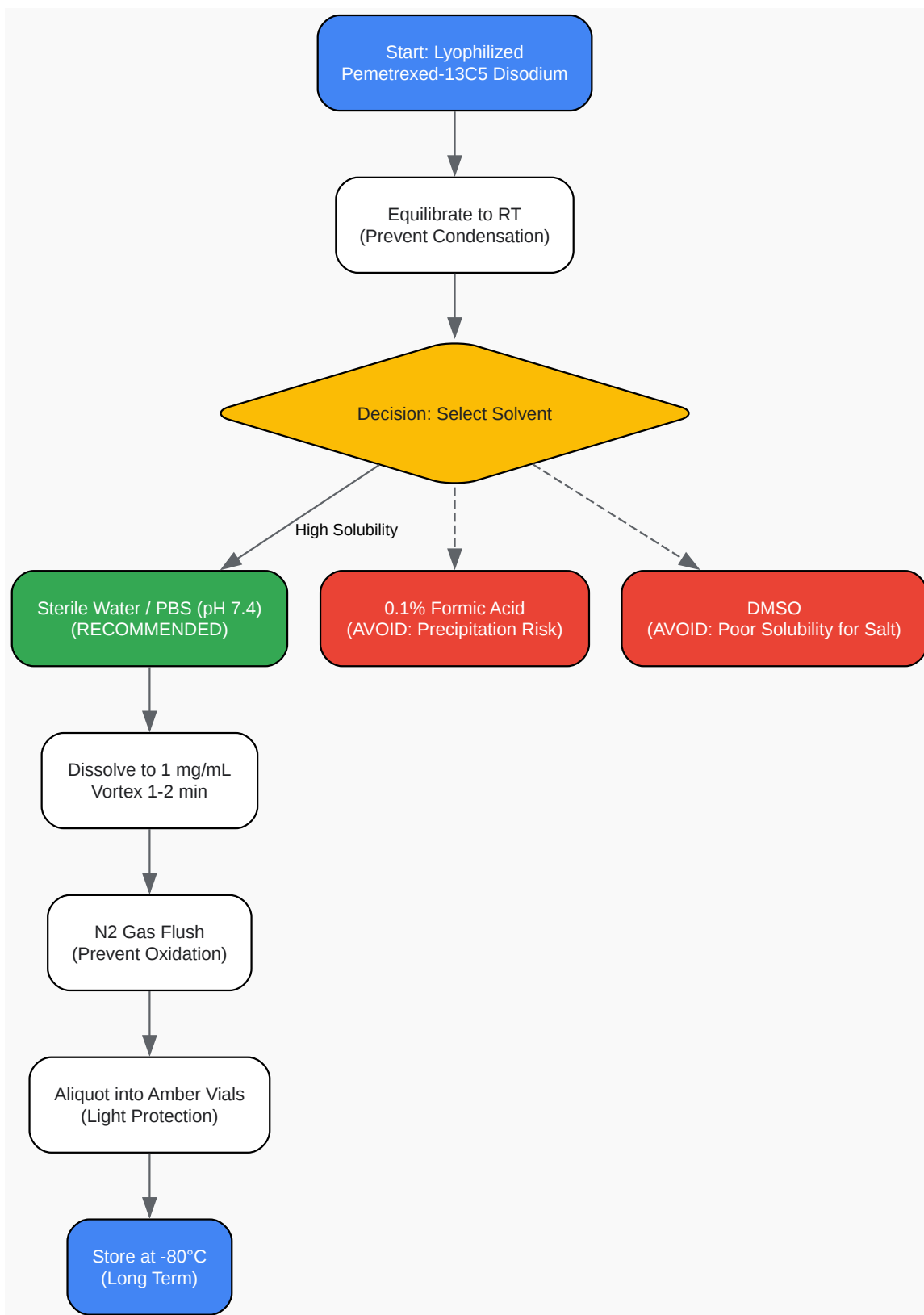
- Equilibration: Allow the lyophilized product vial to equilibrate to room temperature (20-25°C) before opening to prevent condensation (hygroscopic).
- Weighing: Accurately weigh the specific amount of **Pemetrexed-13C5 Disodium Salt**.
 - Correction Factor: Account for the salt/hydrate form and purity (from CoA) to calculate the "Free Acid Equivalent" concentration if required.
- Dissolution: Add Sterile Water or PBS (pH 7.4) to achieve a target concentration of 1.0 mg/mL.
 - Note: Do NOT use DMSO for the disodium salt; solubility is poor.
 - Note: Vortex gently for 1-2 minutes. Sonication is permissible (30 sec) if particles persist, but avoid heating.
- pH Check (Optional but Recommended): Verify spot pH is between 7.0 and 8.0 using a micro-pH strip.
- Inert Gas Purge: Gently flush the headspace of the vial with Nitrogen gas for 10-15 seconds to displace oxygen and minimize oxidative degradation.
- Aliquot: Dispense into single-use aliquots (e.g., 100 µL) in amber polypropylene or glass microtubes.

Working Solution Preparation (Daily Use)

Solvent: 50:50 Water:Methanol (v/v).

- Thaw one stock aliquot at room temperature.
- Dilute the stock to the required IS spiking concentration (typically 50 – 500 ng/mL) using 50:50 Water:MeOH.
- Usage Window: Use within 6 hours. Discard remaining working solution.

Visual Workflow: Preparation & Storage



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Figure 1: Decision matrix and workflow for the preparation of **Pemetrexed-13C5 Disodium Salt** stock solutions.

Storage & Stability Specifications

Condition	Stability Duration	Notes
Powder (-20°C)	12 Months	Protect from moisture/light.
Stock Solution (-80°C)	6 Months	In Water/PBS. Avoid freeze-thaw cycles (>3 cycles).
Stock Solution (-20°C)	1 Month	In Water/PBS.
Refrigerated (4°C)	24 - 48 Hours	Solution pH must be > 6.5.
Room Temp (25°C)	< 24 Hours	Susceptible to auto-oxidation.

Critical Warning: If the solution turns yellow-brown, oxidative degradation has occurred. Discard immediately.

Bioanalytical Application (LC-MS/MS)

When using Pemetrexed-13C5 as an internal standard for plasma/serum analysis, the extraction method must account for the drug's polarity.

Extraction Method (Protein Precipitation)

- Sample: 50 µL Human Plasma.
- IS Addition: Add 20 µL of Working IS Solution (Pemetrexed-13C5).
- Precipitation: Add 200 µL Acetonitrile (containing 0.1% Formic Acid).
 - Note: Acidification here is acceptable immediately prior to injection as it improves peak shape on C18 columns, provided the sample is analyzed promptly.
- Process: Vortex (1 min) -> Centrifuge (10,000 x g, 5 min).
- Injection: Inject Supernatant.

LC-MS/MS Parameters[2][3][4]

- Column: C18 Reverse Phase (e.g., Waters HSS T3 or Agilent Zorbax), 2.1 x 50 mm.
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- MRM Transitions (Positive Mode ESI+):
 - Analyte (Pemetrexed): 428.1
281.1 m/z
 - IS (Pemetrexed-13C5): 433.1
286.1 m/z (Mass shift +5)

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Precipitation in Stock	Solvent too acidic (pH < 5)	Re-prepare using PBS (pH 7.4) or pure water. Do not use acidified methanol for stock.
Low IS Signal Recovery	Matrix Effects / Ion Suppression	Switch from Protein Precipitation to Solid Phase Extraction (SPE) (e.g., Mixed-mode Anion Exchange - MAX).
IS Peak Splitting	Solvent Mismatch	Ensure the injection solvent strength is weaker than the mobile phase (e.g., use 90% Water / 10% ACN).
Solution Discoloration	Oxidation	Ensure Nitrogen flushing during stock prep. Add antioxidant (e.g., 0.05% Sodium Sulfite) if long-term 4°C stability is required.

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Sources

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